

Protocol for Inducing Stress Granules with Pateamine A

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Compound of Interest

Compound Name: *pateamine A*

Cat. No.: B1678558

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

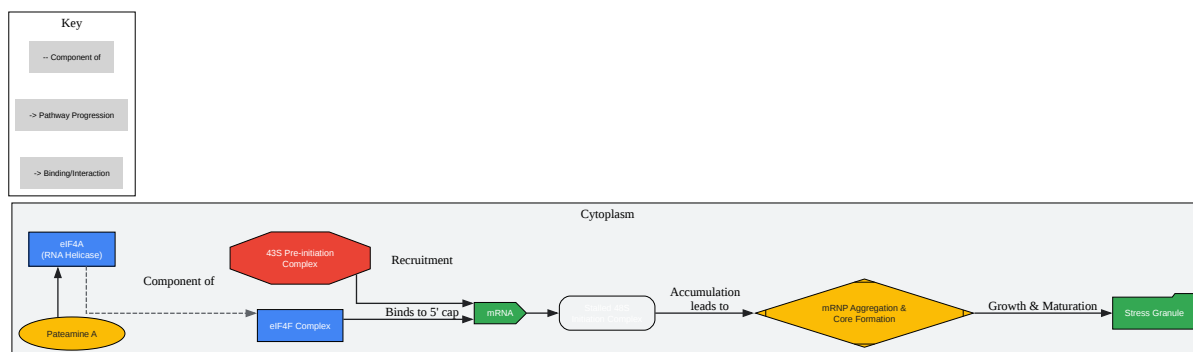
Pateamine A (PatA) is a potent natural product isolated from the marine sponge *Mycale hentscheli*. It is a valuable tool for studying the dynamics of stress granules (SGs), which are dense cytoplasmic aggregates of messenger ribonucleoproteins (mRNPs) that form in response to various cellular stresses. PatA induces stress granule formation by inhibiting translation initiation.[1][2] Specifically, PatA binds to the eukaryotic initiation factor 4A (eIF4A), an ATP-dependent RNA helicase.[1][2] This binding event enhances the enzymatic activity of eIF4A but also stalls the pre-initiation complex on mRNA, leading to a global shutdown of cap-dependent translation.[1] The accumulation of these stalled initiation complexes triggers the assembly of stress granules.[1] A key feature of PatA-induced stress granule formation is its independence from the phosphorylation of eukaryotic initiation factor 2 alpha (eIF2 α), a common pathway for SG induction by other stressors like arsenite.[3][4] This makes PatA a specific tool to investigate eIF2 α -independent stress response pathways.

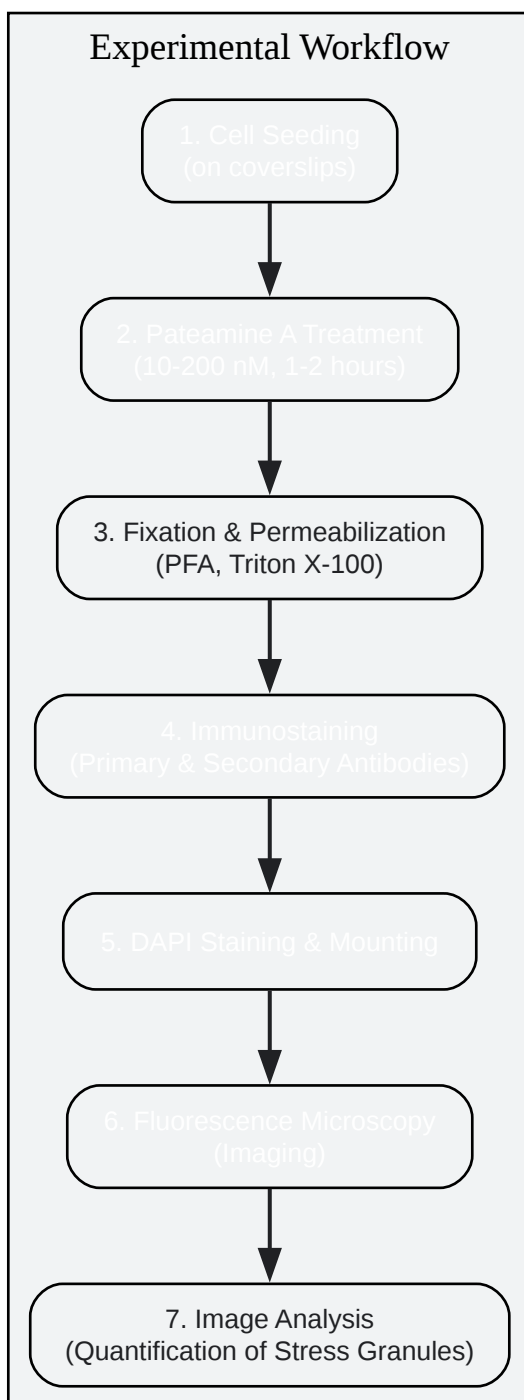
Mechanism of Action

Pateamine A functions by directly targeting the translation initiation factor eIF4A.[1] By binding to eIF4A, PatA locks it onto mRNA, preventing the scanning of the 43S pre-initiation complex.[5] This leads to the accumulation of stalled 48S initiation complexes on mRNA, which then

serve as nucleation sites for the assembly of stress granules.[2] These granules are composed of a variety of proteins, including T-cell intracellular antigen 1 (TIA-1), TIA-1 related protein (TIAR), and Ras-GTPase-activating protein-binding protein 1 (G3BP1), as well as untranslated mRNAs.[6][7] **Pateamine A**-induced stress granules are morphologically similar to those induced by other stressors but have been reported to be more stable.[3][4]

Signaling Pathway for Pateamine A-Induced Stress Granule Formation





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